

# Personal protective equipment for handling 2,2'-Oxydipropan-2-ol

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## Compound of Interest

Compound Name: 2,2'-Oxydipropan-2-ol

Cat. No.: B15176971

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## Essential Safety and Handling Guide for 2,2'-Oxydipropan-2-ol

For Immediate Use by Laboratory Professionals

This guide provides essential safety protocols and logistical plans for handling **2,2'-Oxydipropan-2-ol** (CAS: 108-61-2), a compound also known by its IUPAC name, 2-(1-hydroxypropan-2-yloxy)propan-1-ol. Adherence to these procedures is critical for ensuring a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,2'-Oxydipropan-2-ol** presents specific hazards that necessitate the use of appropriate personal protective equipment.<sup>[1]</sup>

GHS Hazard Classifications

Hazard Class	GHS Code	Description
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation

### Recommended Personal Protective Equipment

Based on the identified hazards, the following PPE is mandatory when handling **2,2'-Oxydipropan-2-ol**:

- **Eye and Face Protection:** Chemical safety goggles or a face shield are essential to protect against splashes and eye contact, which can cause serious irritation.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or butyl rubber, must be worn to prevent skin contact and irritation.
- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn to protect against skin contact.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of vapors, which may cause respiratory irritation.

## Operational and Disposal Plans

### Handling and Storage:

- **Ventilation:** Always handle **2,2'-Oxydipropan-2-ol** in a well-ventilated area, such as a chemical fume hood, to maintain exposure levels below occupational limits.[\[2\]](#)
- **Hygiene:** Avoid eating, drinking, or smoking in areas where this chemical is handled. Wash hands thoroughly after handling. Contaminated clothing should be removed and laundered before reuse.[\[2\]](#)

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

#### Spill Management:

In the event of a spill, follow these steps:

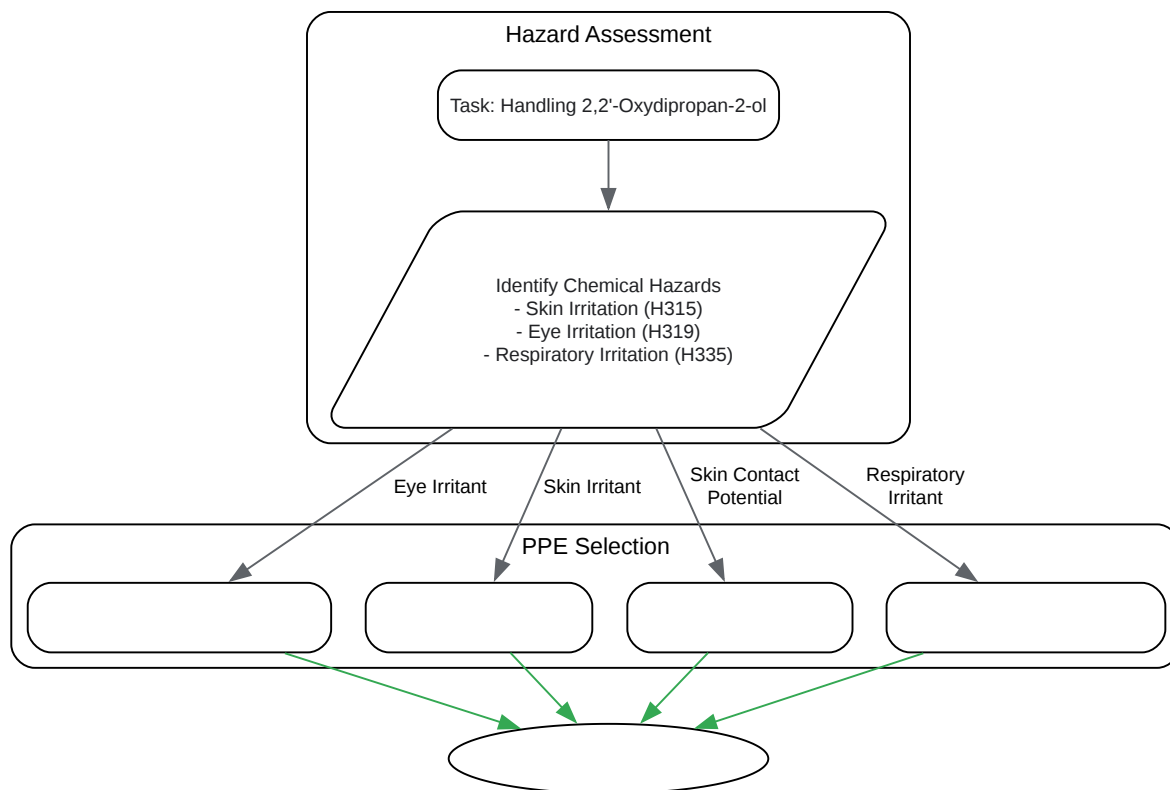
- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.
- Wearing the appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, labeled container for disposal.
- Clean the spill area with soap and water.

#### Disposal Plan:

All waste materials, including contaminated absorbents and disposable PPE, must be disposed of in accordance with local, state, and federal regulations for chemical waste. Contact your institution's environmental health and safety department for specific disposal procedures.

## Visual Guidance: PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting the appropriate personal protective equipment when handling **2,2'-Oxydipropan-2-ol**.



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Caption: PPE Selection Workflow for **2,2'-Oxydipropyl-2-ol**.

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## References

- 1. 2,2'-Oxydipropyl-2-ol | C<sub>6</sub>H<sub>14</sub>O<sub>3</sub> | CID 92739 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2, 2'-Oxydipropanol | 108-61-2 | Benchchem [benchchem.com]
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